

Personal protective equipment for handling TC-N 1752-d5

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Compound of Interest

Compound Name: TC-N 1752-d5

Cat. No.: B15562141

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Essential Safety and Handling Guide for TC-N 1752-d5

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **TC-N 1752-d5**. The following procedures are based on the available data for the parent compound, TC-N 1752, and are intended to ensure safe laboratory operations and proper disposal.

I. Compound Identification and Hazards

While TC-N 1752 is classified as not a hazardous substance or mixture, it is crucial to handle its deuterated form, **TC-N 1752-d5**, with care, as potential hazards may not be fully characterized.^[1] Standard laboratory precautions should always be observed.

Key Compound Data:

Identifier	Value
Chemical Name	N-[2-Methyl-3-[[4-[4-[[4-(trifluoromethoxy)phenyl]methoxy]-1-piperidinyl]-1,3,5-triazin-2-yl]amino]phenyl]acetamide
Parent CAS No.	1211866-85-1[1]
Parent Formula	C25H27F3N6O3[1]
Parent Mol. Wt.	516.52[1]

II. Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn at all times when handling **TC-N 1752-d5**.

Protection Type	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile or other chemically resistant gloves.
Body Protection	A standard laboratory coat.
Respiratory	Not required under normal handling conditions with adequate ventilation. Use a NIOSH-approved respirator if dust or aerosols are generated.[1]

III. Handling and Storage

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

Storage Conditions:

Format	Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months[2]
-20°C	1 month[2]	

Safe Handling Procedures:

- Ventilation: Handle the compound in a well-ventilated area, preferably in a chemical fume hood.[1]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[1]
- Aerosol Prevention: Avoid the formation of dust and aerosols.[1]
- Hygiene: Wash hands thoroughly after handling.

IV. First Aid Measures

In the event of exposure, follow these first aid protocols immediately.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1]
Skin Contact	Remove contaminated clothing and rinse the affected skin area with plenty of water. Seek medical attention if irritation develops. [1]
Inhalation	Move the exposed individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention. [1]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention. [1]

V. Spill and Disposal Plan

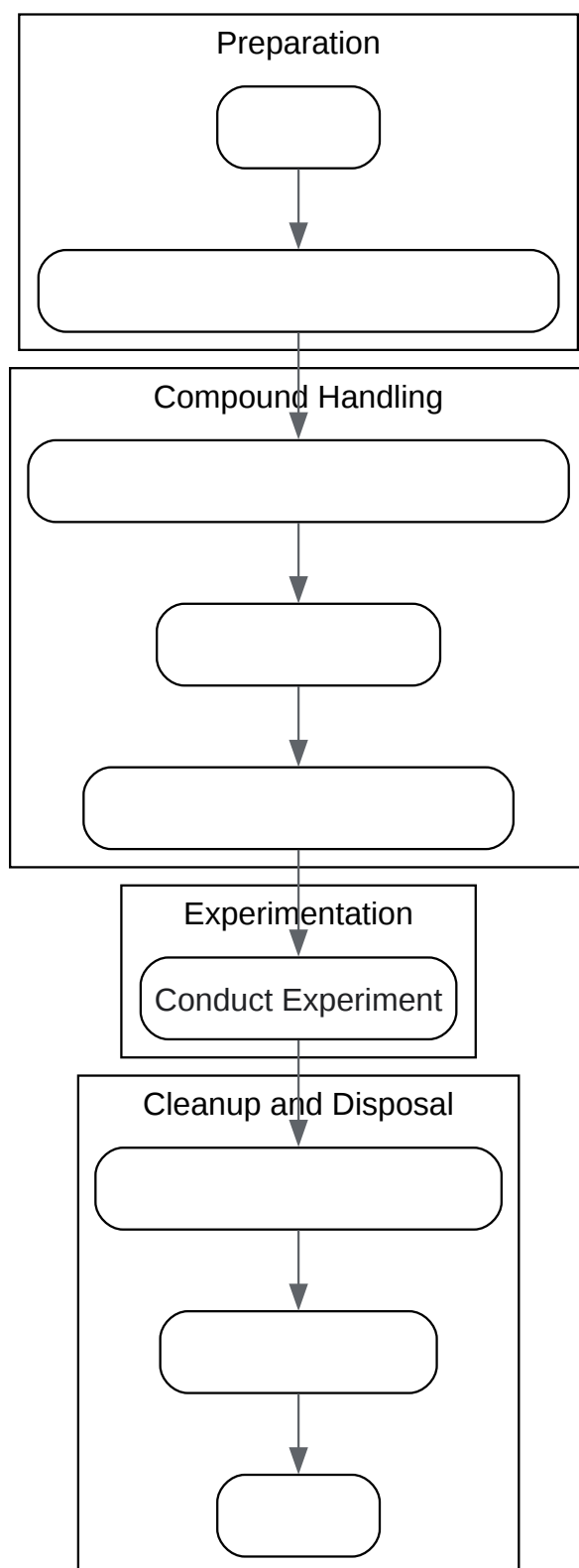
Spill Response:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For powders, gently sweep up the material, avoiding dust generation. For solutions, absorb the spill with an inert material (e.g., vermiculite, sand).
- Collect: Place the contained material into a sealed, labeled container for disposal.
- Clean: Decontaminate the spill area with an appropriate solvent and then wash with soap and water.

Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

VI. Experimental Workflow

The following diagram outlines the standard workflow for handling **TC-N 1752-d5** in a laboratory setting.



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Caption: Workflow for handling **TC-N 1752-d5**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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